

# Methyl 4-aminocyclohexanecarboxylate: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Methyl 4-aminocyclohexanecarboxylate

Cat. No.: B1348351

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This document provides a comprehensive overview of the safety, handling, and toxicological information for **methyl 4-aminocyclohexanecarboxylate**, with a primary focus on its hydrochloride salt (CAS No. 61367-07-5 for the trans-isomer), which is the common form in laboratory use. This guide is intended to equip researchers and professionals with the necessary information to handle this chemical intermediate safely.

## Chemical Identification and Properties

**Methyl 4-aminocyclohexanecarboxylate** is a cycloaliphatic amine ester used as an intermediate in pharmaceutical and chemical research.<sup>[1][2]</sup> It is typically supplied as a white to off-white crystalline powder.<sup>[1][2]</sup>

### Table 1: Physical and Chemical Properties of Methyl 4-aminocyclohexanecarboxylate Hydrochloride

Property	Value	Source(s)
CAS Number	61367-07-5 (trans-isomer)	[3][4]
Molecular Formula	C <sub>8</sub> H <sub>16</sub> ClNO <sub>2</sub>	[5][6]
Molecular Weight	193.67 g/mol	[5][7]
Appearance	White to almost white crystal or powder	[1][2]
Melting Point	140-142 °C	[2]
Boiling Point	255.4 °C at 760 mmHg	[7]
Flash Point	108.3 °C	[7]
Solubility	Soluble in water	[7]
Storage Temperature	Room temperature; keep in a dark, dry, and sealed container	[8]

## Hazard Identification and Classification

This chemical is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are related to acute oral toxicity, skin irritation, serious eye damage, and respiratory irritation.[3]

### Table 2: GHS Hazard Classification for Methyl 4-aminocyclohexanecarboxylate Hydrochloride

Hazard Class	Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[3]
Serious Eye Damage/Irritation	Category 1 / 2A	H318 / H319: Causes serious eye damage / irritation	[1][3][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[3]

## Toxicological Summary

While specific LD50 data for **methyl 4-aminocyclohexanecarboxylate** hydrochloride are not readily available in public literature, the GHS classification provides a basis for its toxicological profile.[6][9]

- Acute Oral Toxicity (Category 4): This classification indicates that the substance is harmful if swallowed. The LD50 value for this category typically falls in the range of 300 to 2000 mg/kg for rats.
- Skin Irritation (Category 2): Causes skin irritation upon direct contact.[3]
- Serious Eye Damage (Category 1 / 2A): The chemical is capable of causing serious, and potentially irreversible, eye damage upon contact.[1][3][5]
- Respiratory Irritation (Category 3): Inhalation of dust or fumes may cause irritation to the respiratory tract.[3]
- Carcinogenicity and Mutagenicity: No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC, ACGIH, or NTP.[3]

## Safe Handling and Storage

Adherence to proper laboratory procedures is critical to minimize risk.

- **Handling:** Avoid all contact with skin and eyes, and prevent inhalation of dust.<sup>[3]</sup> Use only in a well-ventilated area, preferably within a chemical fume hood.<sup>[3]</sup> Wear appropriate personal protective equipment (see Section 5).<sup>[3]</sup> Do not eat, drink, or smoke in handling areas.<sup>[3]</sup> Wash hands thoroughly after handling.<sup>[3]</sup>
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place.<sup>[3]</sup> Keep away from incompatible materials such as strong acids, strong alkalis, and strong oxidizing or reducing agents.<sup>[3]</sup>

## Personal Protective Equipment (PPE)

Comprehensive PPE is mandatory when handling this substance.

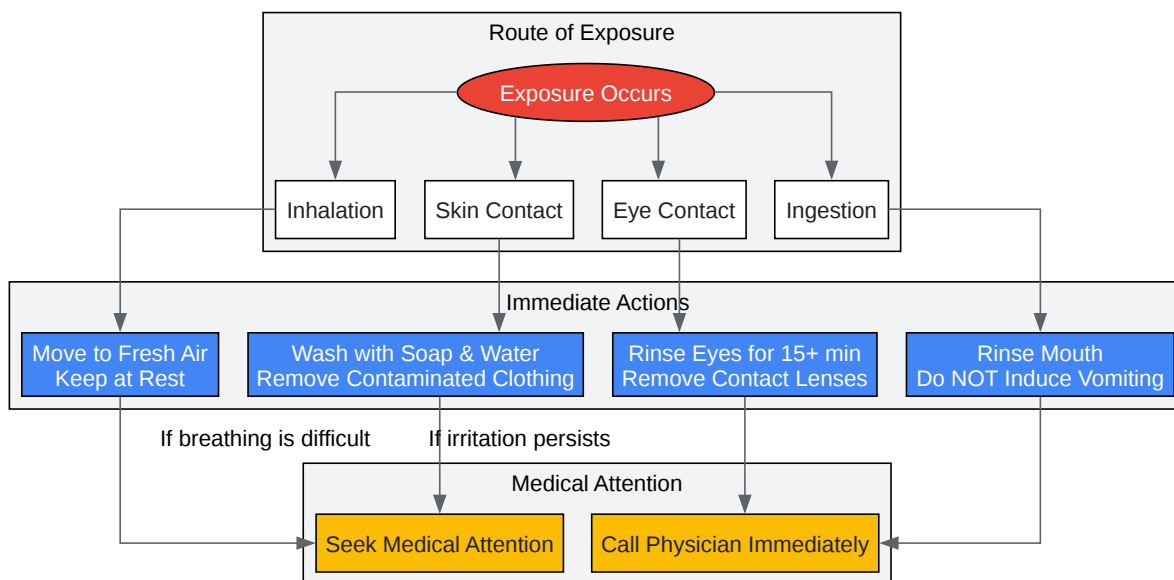
- **Eye/Face Protection:** Wear chemical safety goggles with side-shields or a face shield.<sup>[3]</sup> An eyewash station should be readily accessible.<sup>[3]</sup>
- **Skin Protection:** Wear impervious protective gloves (e.g., nitrile) and a lab coat or other protective clothing to prevent skin contact.<sup>[3]</sup>
- **Respiratory Protection:** If engineering controls are insufficient to maintain airborne concentrations below exposure limits, or if dust formation is likely, a suitable particulate respirator should be used.<sup>[3]</sup>

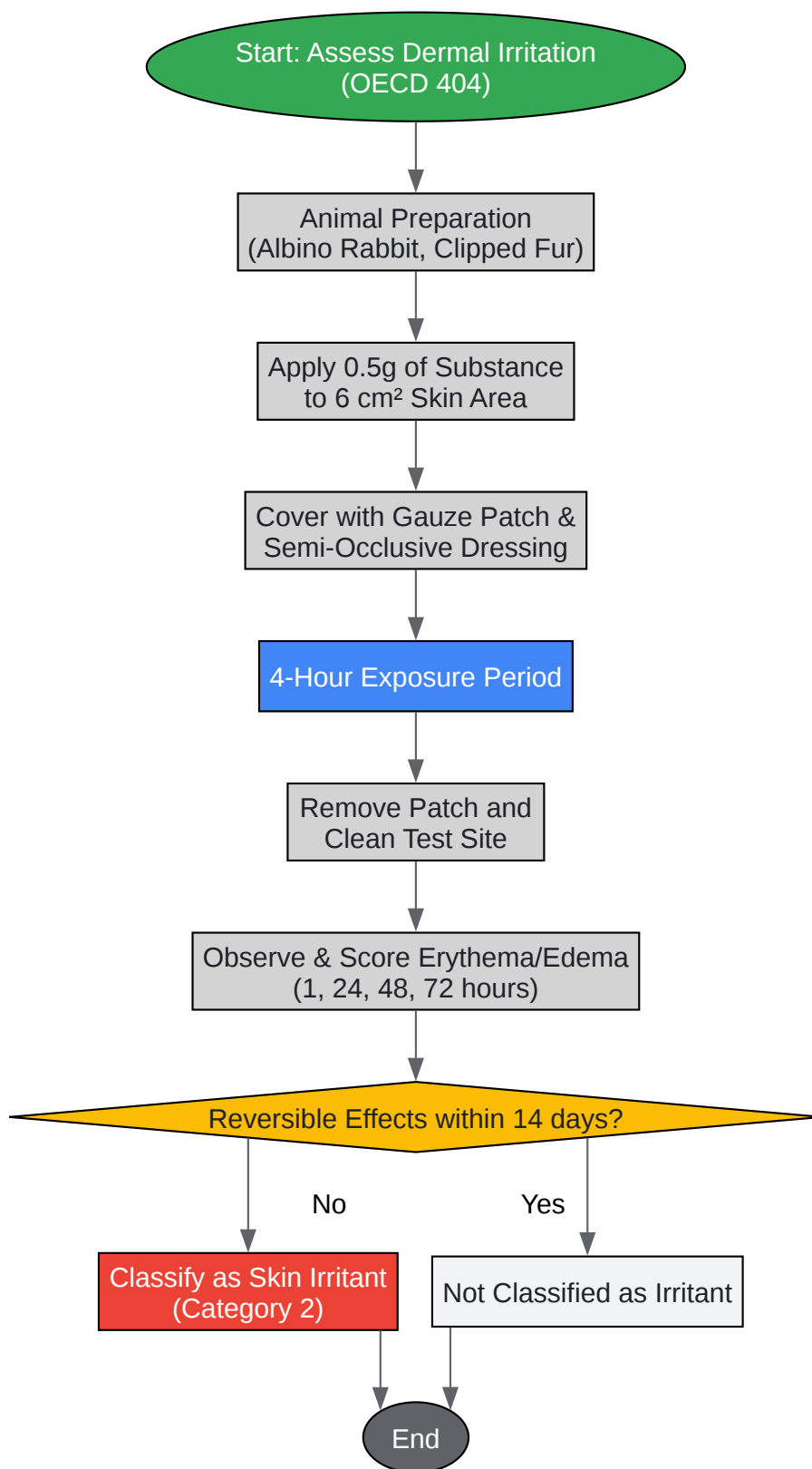
## First-Aid Measures

Immediate action is required in case of exposure.

- **If Inhaled:** Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.<sup>[3]</sup> If breathing is difficult, administer oxygen. Seek medical attention.<sup>[3]</sup>
- **If on Skin:** Immediately wash with plenty of soap and water.<sup>[3]</sup> Remove contaminated clothing and wash it before reuse.<sup>[3]</sup> Seek medical attention if irritation persists.<sup>[3]</sup>

- If in Eyes: Rinse cautiously with water for several minutes.[3] Remove contact lenses, if present and easy to do. Continue rinsing.[3] Immediately call a physician, as the substance can cause serious eye damage.[5]
- If Swallowed: Rinse mouth with water.[3] Do NOT induce vomiting. Call a physician or poison control center immediately.[3]





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